

Safeguarding Your Research: A Comprehensive Guide to Handling Cyclohexyl Propionate

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Compound of Interest

Compound Name: Cyclohexyl propionate

Cat. No.: B1665103

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **Cyclohexyl Propionate**, including detailed operational and disposal plans. By offering procedural, step-by-step guidance, we aim to be your preferred source for laboratory safety and chemical handling information, building deep trust by providing value beyond the product itself.

Personal Protective Equipment (PPE)

When handling **Cyclohexyl Propionate**, a thorough risk assessment should precede any activity. The following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

Summary of Required PPE:

Equipment	Specification	Purpose
Eye Protection	Chemical safety goggles or a face shield.	Protects against splashes and vapors.[1][2]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene).	Prevents skin contact and absorption.[1][2]
Body Protection	Chemical-resistant lab coat, coveralls, or apron.	Protects skin and personal clothing from contamination.[2]
Respiratory Protection	Use in a well-ventilated area. A NIOSH-approved respirator with an organic vapor cartridge may be necessary if ventilation is inadequate or for spill response.	Prevents inhalation of potentially harmful vapors.[1]

Operational Plan: Safe Handling and Storage

Adherence to proper handling and storage protocols is critical for maintaining the integrity of **Cyclohexyl Propionate** and ensuring a safe laboratory environment.

Handling Procedures:

- Ventilation: Always handle **Cyclohexyl Propionate** in a well-ventilated area, such as a chemical fume hood, to minimize inhalation exposure.[1][3]
- Avoid Contact: Take all necessary precautions to avoid direct contact with skin, eyes, and clothing.[4]
- Grounding: For transfers, especially of larger quantities, ensure containers are properly grounded to prevent static discharge.
- Hygiene: Do not eat, drink, or smoke in areas where **Cyclohexyl Propionate** is handled. Wash hands thoroughly after handling.[1][3]

Storage Procedures:

- Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[\[2\]](#)[\[4\]](#)
- Keep containers tightly closed to prevent evaporation and contamination.[\[4\]](#)
- Store away from incompatible materials such as strong oxidizing agents, acids, and bases.
[\[1\]](#)

First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Procedure
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention. [2]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists. [2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [2]

Disposal Plan

Proper disposal of **Cyclohexyl Propionate** and its containers is essential to prevent environmental contamination and comply with regulations.

- **Chemical Disposal:** Dispose of waste **Cyclohexyl Propionate** in accordance with local, state, and federal regulations. It should be treated as hazardous waste and disposed of at a licensed facility.[1] Do not allow it to enter drains or waterways.[1]
- **Container Disposal:** Empty containers may retain product residue and should be handled as hazardous waste. Do not reuse empty containers. Puncture and dispose of them according to regulations.

Quantitative Data

The following tables summarize key quantitative data for **Cyclohexyl Propionate**.

Physical and Chemical Properties:

Property	Value
Molecular Formula	C ₉ H ₁₆ O ₂
Molecular Weight	156.22 g/mol [4]
Appearance	Colorless liquid[1]
Odor	Fruity, pineapple-like
Boiling Point	193 °C[2]
Flash Point	76 °C (169 °F)[2]
Density	0.954 g/mL at 25 °C
Solubility	Insoluble in water[4]

Toxicological Data (for related compound Allyl **Cyclohexyl Propionate**):

Test	Result	Species
Oral LD50	585 mg/kg	Rat
Dermal LD50	1600 mg/kg	Rabbit
Inhalation LC50	11 mg/L, 4 hours	Rat

Note: Toxicological data for **Cyclohexyl Propionate** is limited; data for the related compound Allyl **Cyclohexyl Propionate** is provided for reference and indicates potential hazards.

Experimental Protocol: Synthesis of Cyclohexyl Propionate

The following is a general procedure for the synthesis of **Cyclohexyl Propionate** via esterification, based on common laboratory practices.

Materials:

- Cyclohexanol
- Propionic acid
- Concentrated sulfuric acid (catalyst)
- Sodium bicarbonate solution (5%)
- Anhydrous magnesium sulfate
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Distillation apparatus

Procedure:

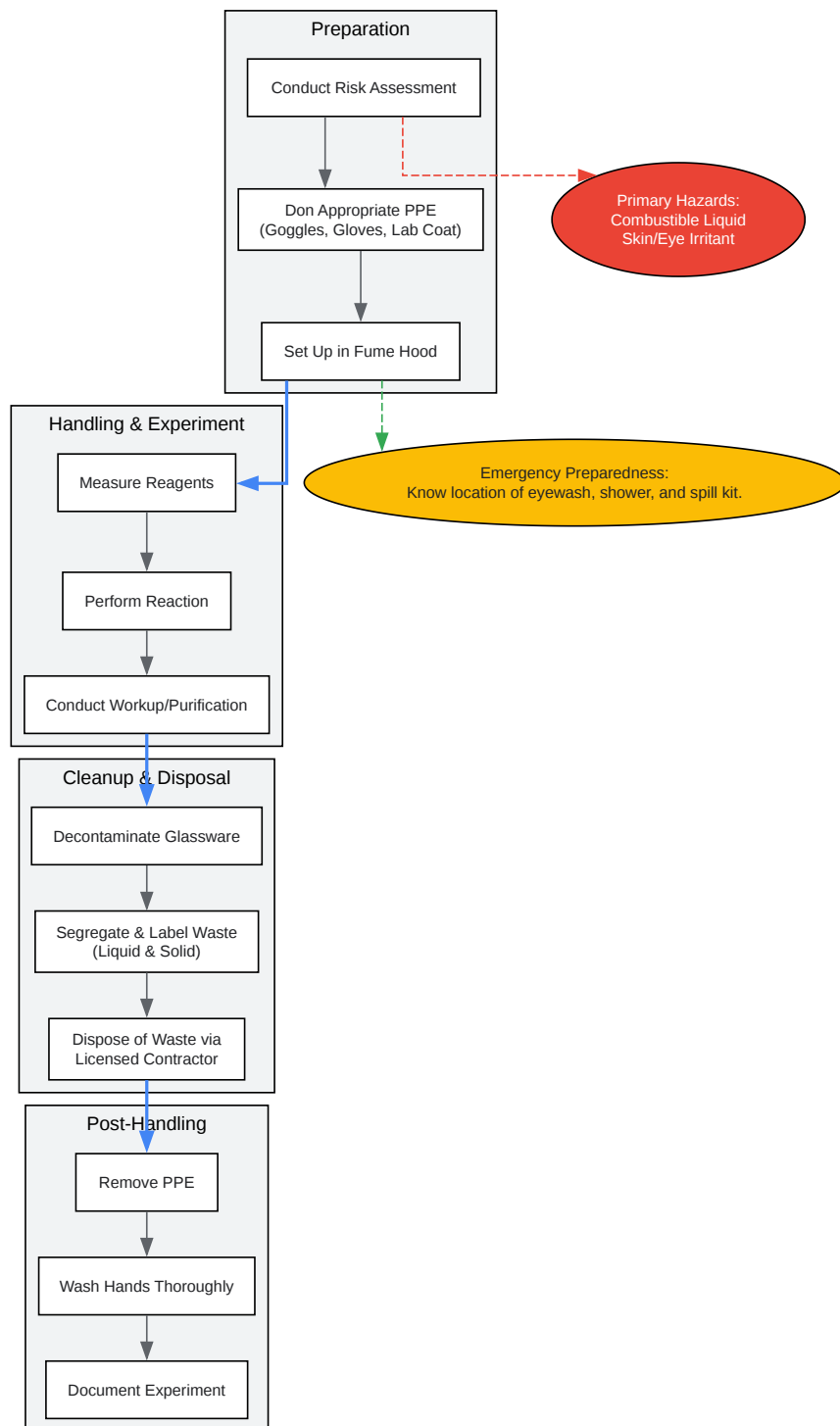
- **Reaction Setup:** In a round-bottom flask, combine equimolar amounts of cyclohexanol and propionic acid.
- **Catalyst Addition:** While stirring, slowly add a catalytic amount of concentrated sulfuric acid.
- **Reflux:** Attach a reflux condenser and heat the mixture to reflux for 1-2 hours.

- Workup:
 - Cool the reaction mixture to room temperature.
 - Transfer the mixture to a separatory funnel.
 - Wash the organic layer sequentially with water, 5% sodium bicarbonate solution (to neutralize the acid), and again with water.
 - Dry the organic layer over anhydrous magnesium sulfate.
- Purification: Filter to remove the drying agent and purify the crude **Cyclohexyl Propionate** by distillation.

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Cyclohexyl Propionate** in a laboratory setting.

Safe Handling Workflow for Cyclohexyl Propionate

[Click to download full resolution via product page](#)Caption: Logical workflow for the safe handling of **Cyclohexyl Propionate**.

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